

An In-Depth Technical Guide to 4-Bromo-4'-(cyclopentyloxy)biphenyl

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Compound of Interest

Compound Name: 4-Bromo-4'-(cyclopentyloxy)biphenyl
CAS No.: 1352318-50-3
Cat. No.: B580522

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Abstract

This technical guide provides a comprehensive overview of **4-Bromo-4'-(cyclopentyloxy)biphenyl** (CAS Number: 1352318-50-3), a halogenated alkoxybiphenyl derivative of significant interest in the fields of materials science and pharmaceutical development. While specific literature on this compound is emerging, this document consolidates fundamental principles, established synthetic methodologies, and predicted analytical data based on analogous structures. The guide details plausible synthetic routes, including the Williamson ether synthesis and Suzuki-Miyaura cross-coupling, complete with detailed experimental protocols and workflow diagrams. Furthermore, it presents expected physicochemical properties and a thorough guide to the analytical characterization of the title compound, supported by predictive spectral data. Potential applications in liquid crystals and organic electronics are discussed, alongside essential safety and handling protocols for brominated aromatic compounds. This document is intended to serve as a foundational resource for researchers engaging with this and similar molecules.

Introduction and Molecular Overview

4-Bromo-4'-(cyclopentyloxy)biphenyl is a bifunctional organic molecule featuring a rigid biphenyl core. This core structure is prevalent in a variety of functional materials and bioactive molecules. The presence of a bromine atom at the 4-position provides a reactive handle for a multitude of cross-coupling reactions, most notably the Suzuki-Miyaura, Heck, and Sonogashira couplings, allowing for the construction of more complex molecular architectures. The cyclopentyloxy group at the 4'-position imparts increased solubility in organic solvents and can influence the liquid crystalline properties of the molecule. Biphenyl derivatives are foundational in the development of liquid crystals, organic light-emitting diodes (OLEDs), and as key intermediates in the synthesis of pharmaceuticals.^{[1][2][3]} The strategic placement of the bromo and cyclopentyloxy functionalities makes this compound a valuable building block for creating tailored molecules for specific high-tech applications.

Physicochemical and Predicted Properties

While experimental data for **4-Bromo-4'-(cyclopentyloxy)biphenyl** is not extensively published, its properties can be reliably predicted based on its chemical structure and data from analogous compounds.

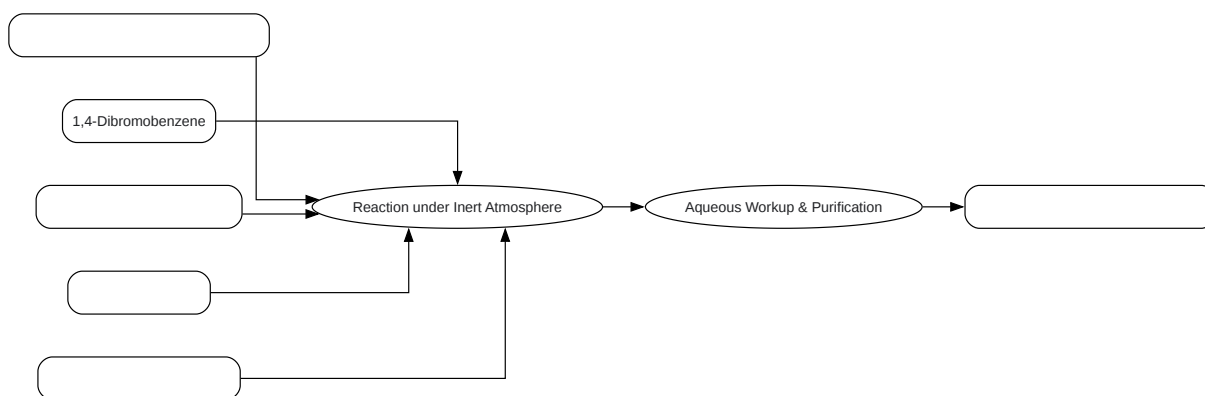
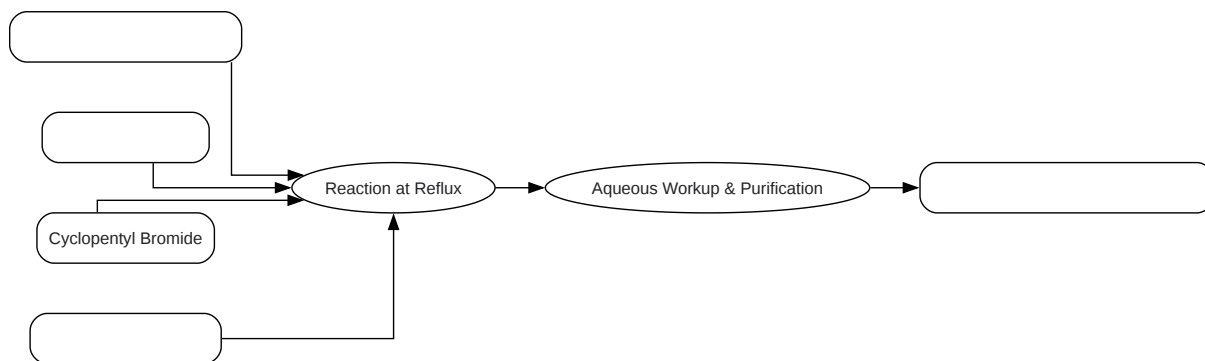
Property	Predicted Value / Information	Source
CAS Number	1352318-50-3	Vendor Data
Molecular Formula	C ₁₇ H ₁₇ BrO	Vendor Data
Molecular Weight	317.22 g/mol	Vendor Data
Appearance	Expected to be a white to off-white crystalline solid.	Analogy
Melting Point	Expected to be in the range of other similar 4-alkoxy-4'-bromobiphenyls.	Analogy
Boiling Point	Expected to be >300 °C at atmospheric pressure.	Analogy
Solubility	Expected to be soluble in common organic solvents like dichloromethane, chloroform, tetrahydrofuran, and toluene; insoluble in water.	Analogy

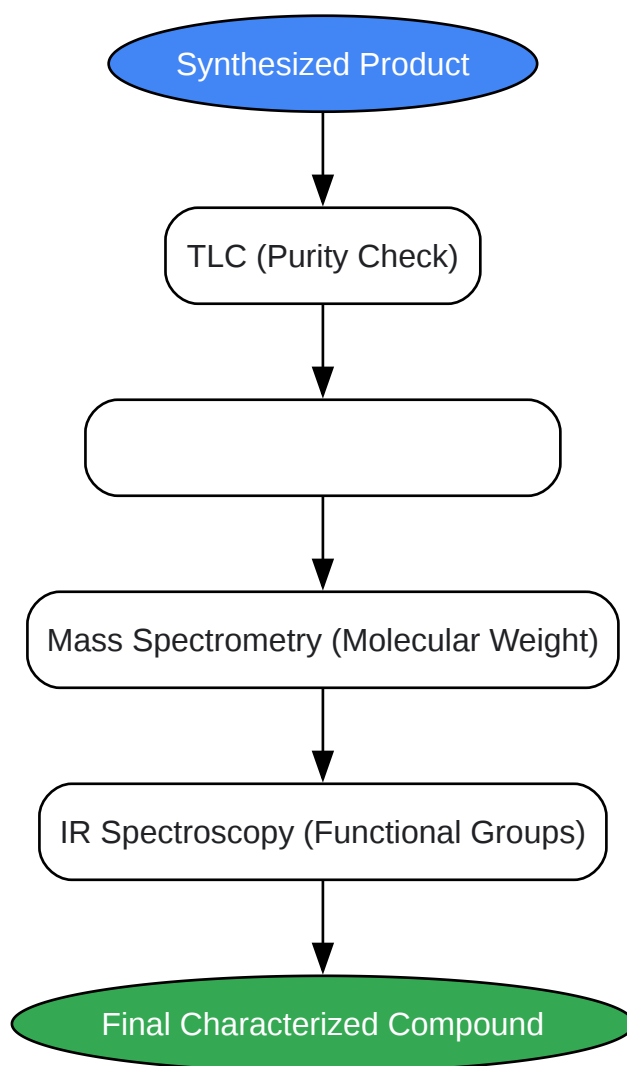
Proposed Synthetic Routes and Experimental Protocols

Two primary and highly efficient synthetic routes are proposed for the synthesis of **4-Bromo-4'-(cyclopentyloxy)biphenyl**. The choice of route may depend on the availability of starting materials.

Route 1: Williamson Ether Synthesis

This is a classic and reliable method for forming ethers, involving the reaction of a phenoxide with an alkyl halide.^{[4][5]} In this proposed synthesis, 4-bromo-4'-hydroxybiphenyl is deprotonated with a suitable base to form the corresponding phenoxide, which then undergoes nucleophilic substitution with a cyclopentyl halide.





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